

Method Development for Atenolol Impurity Profiling: An Application Note

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Compound of Interest

Compound Name: *Des(isopropylamino) Atenolol Diol-d5*

Cat. No.: *B15561343*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This application note provides a detailed framework for the development and validation of analytical methods for the identification and quantification of impurities in atenolol active pharmaceutical ingredient (API) and finished drug products. Atenolol, a widely prescribed beta-blocker, can degrade under various stress conditions, and process-related impurities can arise during synthesis. Robust analytical methods are therefore critical to ensure the quality, safety, and efficacy of atenolol-containing pharmaceuticals. This document outlines a comprehensive approach utilizing High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC) coupled with UV and Mass Spectrometry (MS) detection. Detailed experimental protocols, data presentation guidelines, and visual workflows are provided to aid researchers in establishing a stability-indicating method for atenolol impurity profiling in accordance with regulatory expectations.

Introduction

Atenolol, chemically known as 2-(4-(2-hydroxy-3-(isopropylamino)propoxy)phenyl)acetamide, is a cardioselective beta-1 adrenergic receptor antagonist used in the management of cardiovascular diseases such as hypertension, angina pectoris, and myocardial infarction. The presence of impurities in the drug substance or drug product, even in small amounts, can affect the safety and efficacy of the therapeutic agent. Therefore, regulatory bodies like the United States Pharmacopeia (USP) and the European Pharmacopoeia (EP) have established stringent limits for impurities in pharmaceutical products.

This application note details a systematic approach to developing a robust analytical method for the separation, identification, and quantification of known and potential impurities of atenolol. The methodologies described are based on a survey of current literature and pharmacopoeial guidelines.

Common Atenolol Impurities

Several process-related impurities and degradation products of atenolol have been identified and are listed in major pharmacopoeias. Understanding the source and structure of these impurities is crucial for method development and validation.

Table 1: Key Atenolol Impurities and their Origin

Impurity Name	Structure	Origin
Atenolol Related Compound A (USP) / Impurity A (EP)	2-(4-Hydroxyphenyl)acetamide	Synthesis-related / Degradation product
Atenolol Related Compound B (USP) / Impurity B (EP)	2-[4-(2,3-Dihydroxypropoxy)phenyl]acetamide	Hydrolytic degradation product
Atenolol Related Compound C (USP) / Impurity C (EP)	2-[4-(Oxiran-2-ylmethoxy)phenyl]acetamide	Synthesis intermediate
Atenolol Related Compound D (USP) / Impurity D (EP)	2-[4-(3-Chloro-2-hydroxypropoxy)phenyl]acetamide	Synthesis-related
Atenolol Related Compound E (USP)	2,2'-[(2-hydroxypropane-1,3-diyl)bis(oxy)]bis(4,1-phenylene)diacetamide	Dimerization product
Atenolol Related Compound F (USP)	2,2'-[[[isopropylazanediy]bis(2-hydroxypropane-3,1-diyl)]bis(oxy)]bis(4,1-phenylene)diacetamide	Dimerization product
Atenolol Impurity G (EP)	2-[4-[2-Hydroxy-3-(isopropylamino)propoxy]phenyl]acetic acid	Hydrolytic degradation product

Experimental Protocols

This section provides a detailed protocol for a stability-indicating HPLC method for the analysis of atenolol and its related compounds. This method is a composite of best practices identified in the literature.

Materials and Reagents

- Atenolol Reference Standard (USP or EP)

- Atenolol Impurity Standards (as required)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Potassium dihydrogen phosphate (AR grade)
- Orthophosphoric acid (AR grade)
- Water (Milli-Q or equivalent)

Instrumentation

- HPLC or UPLC system with a quaternary pump, autosampler, and a photodiode array (PDA) detector.
- A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size) is a common choice.
- For peak identification and confirmation, a mass spectrometer can be coupled to the LC system.

Chromatographic Conditions

Table 2: Recommended HPLC Parameters

Parameter	Condition
Column	C18, 250 mm x 4.6 mm, 5 μ m
Mobile Phase A	0.02 M Potassium dihydrogen phosphate buffer, pH adjusted to 3.0 with orthophosphoric acid
Mobile Phase B	Acetonitrile
Gradient Elution	Time (min)
0	
20	
25	
30	
35	
Flow Rate	1.0 mL/min
Column Temperature	30 $^{\circ}$ C
Detection Wavelength	226 nm
Injection Volume	10 μ L

Preparation of Solutions

- **Standard Stock Solution of Atenolol:** Accurately weigh and dissolve about 25 mg of Atenolol Reference Standard in a 25 mL volumetric flask with a suitable diluent (e.g., a mixture of Mobile Phase A and B).
- **Impurity Stock Solutions:** Prepare individual stock solutions of each impurity standard at a concentration of about 0.1 mg/mL in a suitable diluent.
- **Working Standard Solution:** Dilute the stock solutions to a suitable concentration for analysis (e.g., 100 μ g/mL for atenolol and 1 μ g/mL for each impurity).
- **Sample Preparation (Tablets):**

- Weigh and finely powder not fewer than 20 tablets.
- Accurately weigh a portion of the powder equivalent to about 100 mg of atenolol and transfer to a 100 mL volumetric flask.
- Add about 70 mL of diluent, sonicate for 15 minutes with intermittent shaking, and then dilute to volume with the diluent.
- Filter a portion of this solution through a 0.45 μ m PVDF syringe filter, discarding the first few mL of the filtrate.

Forced Degradation Studies

Forced degradation studies are essential to demonstrate the stability-indicating nature of the analytical method.

Protocol for Forced Degradation

- Acid Hydrolysis: Treat the drug substance with 0.1 N HCl at 80°C for 2 hours.
- Base Hydrolysis: Treat the drug substance with 0.1 N NaOH at 80°C for 1 hour.
- Oxidative Degradation: Treat the drug substance with 3% H₂O₂ at room temperature for 24 hours.
- Thermal Degradation: Expose the solid drug substance to 105°C for 24 hours.
- Photolytic Degradation: Expose the drug substance to UV light (254 nm) and visible light for an appropriate duration as per ICH guidelines.

After exposure, neutralize the acidic and basic samples and dilute all samples to a suitable concentration for analysis.

Data Presentation

Quantitative data should be summarized in a clear and concise manner to facilitate comparison and interpretation.

Table 3: System Suitability Parameters

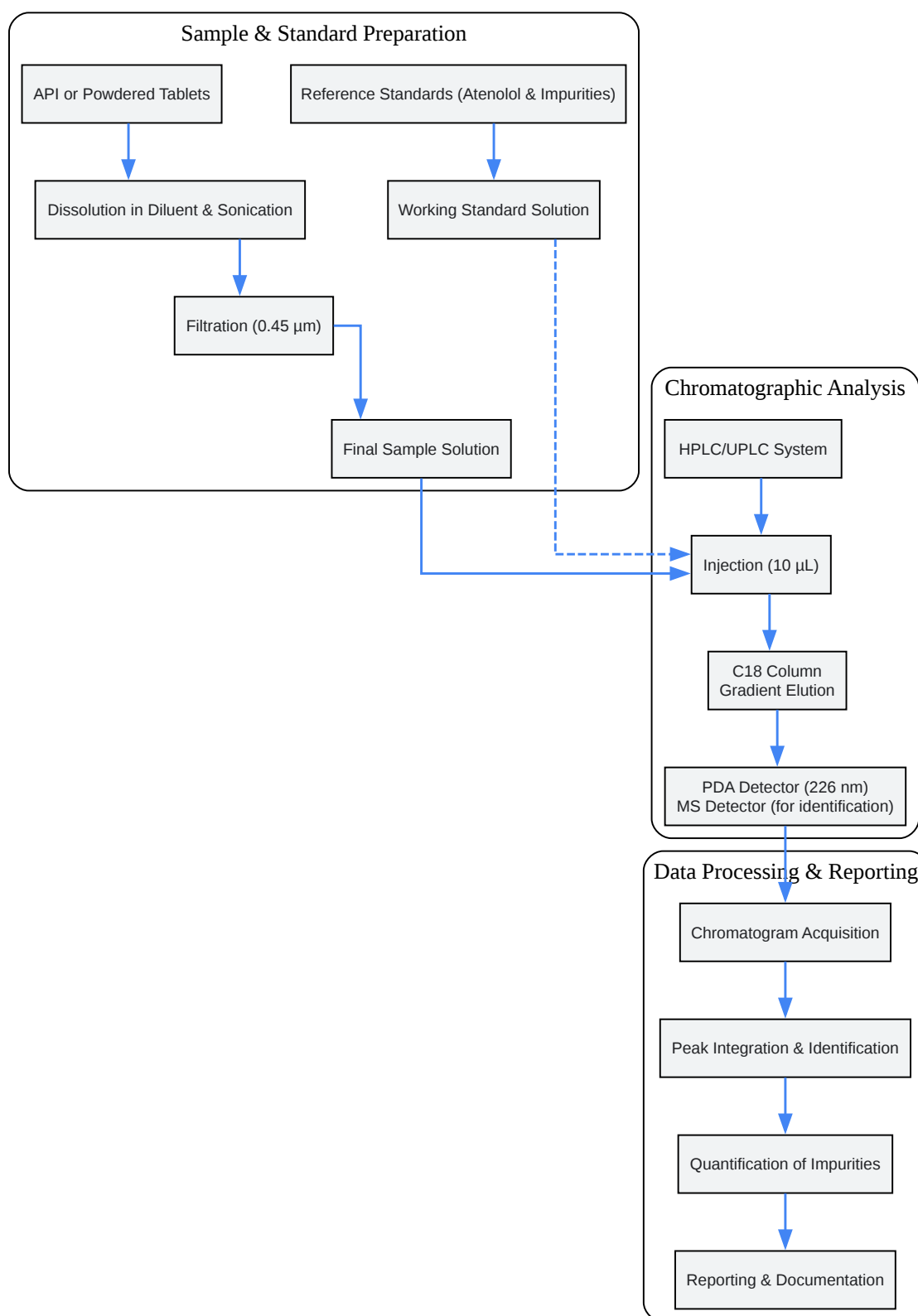
Parameter	Acceptance Criteria
Tailing Factor (Atenolol)	≤ 2.0
Theoretical Plates (Atenolol)	≥ 2000
Resolution between critical pairs	≥ 1.5
%RSD for replicate injections	$\leq 2.0\%$

Table 4: Validation Summary

Validation Parameter	Results
Linearity (Correlation Coefficient, r^2)	> 0.999 for atenolol and all impurities
Range	e.g., LOQ to 150% of the specification limit for impurities
Accuracy (% Recovery)	98.0% - 102.0%
Precision (%RSD)	$< 2.0\%$ for repeatability and intermediate precision
Limit of Detection (LOD)	To be determined experimentally
Limit of Quantification (LOQ)	To be determined experimentally

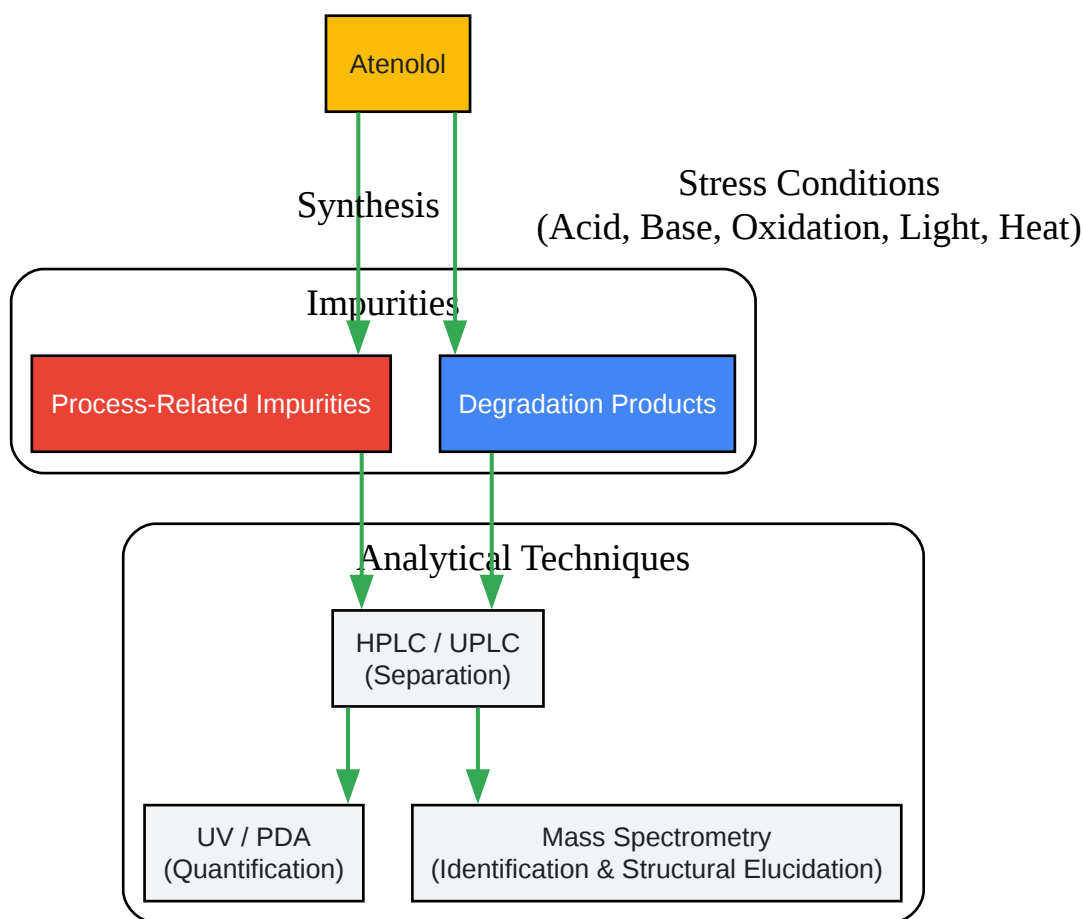
Visualizations

Diagrams created using Graphviz (DOT language) can effectively illustrate workflows and relationships.



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Caption: Experimental workflow for atenolol impurity profiling.



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Caption: Relationship between atenolol, its impurities, and analytical techniques.

Conclusion

This application note provides a comprehensive guide for the development and validation of a stability-indicating HPLC method for the analysis of atenolol and its impurities. The detailed protocols, data presentation formats, and visual workflows are intended to assist researchers in establishing a robust and reliable method for quality control and stability testing of atenolol in pharmaceutical formulations. The use of a systematic approach as outlined here will help ensure that the developed method is sensitive, specific, accurate, and precise, thereby meeting the stringent requirements of regulatory agencies.

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